

NGB 2904 Hydrochloride: Application Notes and Protocols for Rodent Research

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Compound of Interest

Compound Name: NGB 2904 hydrochloride

Cat. No.: B051748

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the administration of **NGB 2904 hydrochloride** to rats for research purposes. NGB 2904 is a potent and highly selective dopamine D3 receptor antagonist, making it a valuable tool for investigating the role of the D3 receptor in various physiological and pathological processes, particularly in the context of substance use disorders.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Mechanism of Action

NGB 2904 acts as a selective antagonist at the dopamine D3 receptor.[\[1\]](#)[\[3\]](#)[\[4\]](#) It exhibits high binding affinity for D3 receptors, with significantly lower affinity for other dopamine receptor subtypes (D1, D2, D4, D5) and other neurotransmitter receptors.[\[1\]](#)[\[5\]](#)[\[6\]](#) This selectivity allows for the specific investigation of D3 receptor function. The compound has been shown to be orally active and brain-penetrant.[\[5\]](#)[\[6\]](#) By blocking the D3 receptor, NGB 2904 can inhibit the effects of dopamine at this site, which is implicated in the rewarding and reinforcing effects of drugs of abuse.

Data Presentation

The following tables summarize quantitative data from studies utilizing **NGB 2904 hydrochloride** in rats, focusing on its effects on cocaine-seeking behaviors.

Table 1: Effect of NGB 2904 on Cocaine Cue-Induced Reinstatement of Drug-Seeking Behavior

Dose (mg/kg, i.p.)	Inhibition of Reinstatement	Reference
0.1	45%	[1] [7]
1.0	30%	[1] [7]
5.0	70%	[1] [7]

Table 2: Effect of NGB 2904 on Cocaine Self-Administration under a Progressive-Ratio Schedule

Dose (mg/kg, i.p.)	Effect	Reference
1	Significantly lowered break-point	[8]
5	Significantly lowered break-point	[8]

Table 3: Effect of NGB 2904 on Methamphetamine-Enhanced Brain Stimulation Reward (BSR)

Dose (mg/kg)	Effect on METH-enhanced BSR	Reference
0.3	Significant attenuation	[9]
1.0	Significant attenuation	[9]

Experimental Protocols

The following is a detailed protocol for the intraperitoneal (i.p.) administration of **NGB 2904 hydrochloride** to rats, based on established methodologies in the scientific literature.

Materials:

- **NGB 2904 hydrochloride**
- 25% (w/v) 2-hydroxypropyl- β -cyclodextrin (vehicle)[\[1\]](#)[\[10\]](#)

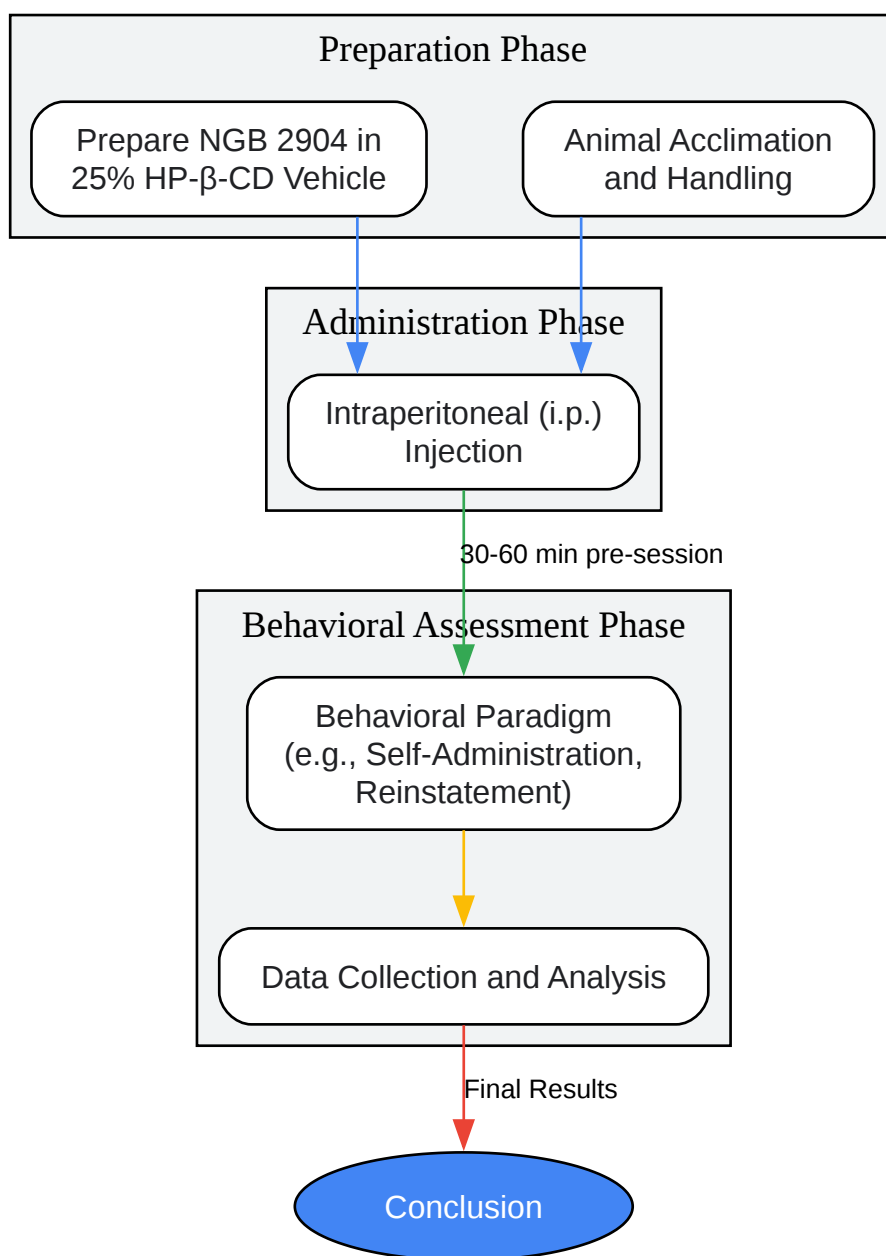
- Sterile saline or water for injection
- Vortex mixer
- Sterile syringes (1 mL) and needles (25-27 gauge)
- Analytical balance
- Appropriate personal protective equipment (PPE)

Procedure:

- Preparation of NGB 2904 Solution:
 - Calculate the required amount of **NGB 2904 hydrochloride** based on the desired dose and the number of animals to be injected.
 - Prepare a 25% (w/v) solution of 2-hydroxypropyl- β -cyclodextrin in sterile saline or water. For example, to prepare 10 mL of vehicle, dissolve 2.5 g of 2-hydroxypropyl- β -cyclodextrin in a final volume of 10 mL.
 - Dissolve the calculated amount of **NGB 2904 hydrochloride** in the 25% 2-hydroxypropyl- β -cyclodextrin vehicle to achieve the desired final concentration.^{[1][10]}
 - Vortex the solution until the NGB 2904 is completely dissolved.
- Animal Handling and Injection:
 - Gently restrain the rat. One common method is to hold the animal firmly by the scruff of the neck with one hand, allowing the abdomen to be exposed.
 - Position the rat so that its head is tilted slightly downwards.
 - Identify the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder and cecum.
 - Insert the needle at a 15-20 degree angle into the peritoneal cavity.

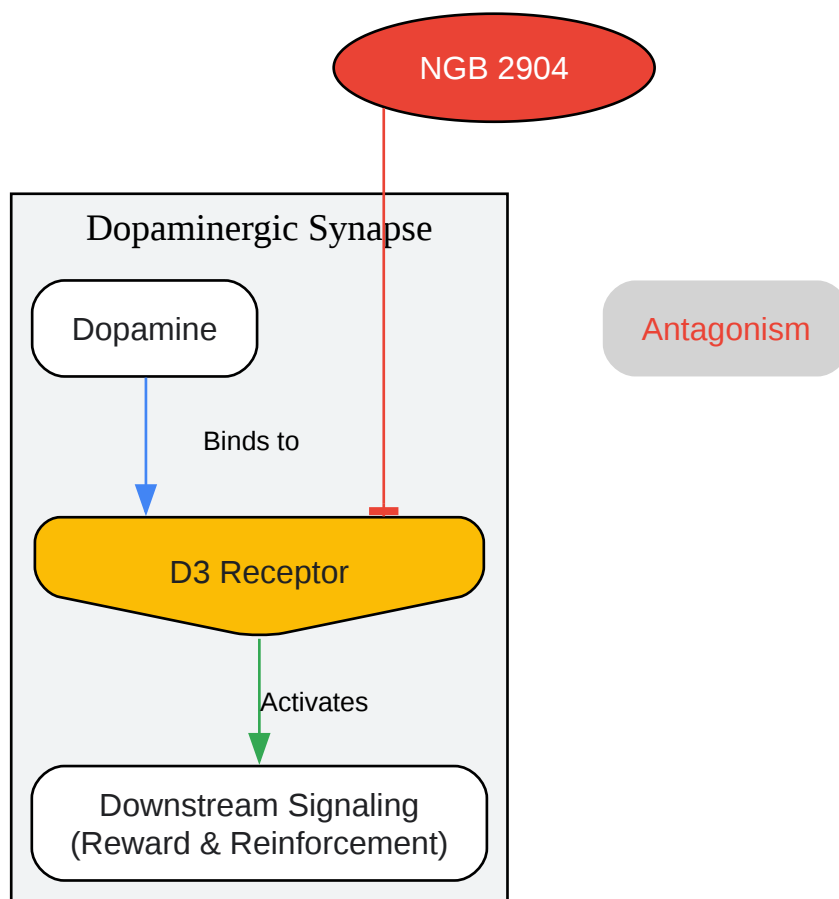
- Aspirate briefly to ensure that the needle has not entered a blood vessel or organ.
- Slowly inject the NGB 2904 solution.
- Withdraw the needle and return the animal to its cage.
- Post-Administration Monitoring:
 - Observe the animal for any adverse reactions immediately following the injection and at regular intervals thereafter.

Mandatory Visualizations



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Caption: Experimental workflow for **NGB 2904 hydrochloride** administration and behavioral testing in rats.



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Caption: Simplified signaling pathway showing NGB 2904 antagonism at the dopamine D3 receptor.

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